

Propylparaben sodium safety profile vs other parabens

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Propylparaben Sodium

CAS No.: 35285-69-9

Cat. No.: S742810

Get Quote

Propylparaben Sodium: Safety and Regulatory Overview

Aspect	Summary for Propylparaben (Sodium)	Key Comparisons with Other Parabens
Primary Use	Antimicrobial preservative in cosmetics, pharmaceuticals, and food [1] [2] [3].	Used similarly to other parabens (methyl-, ethyl-, butyl-); often used in mixtures for synergistic effect [4].

| **Key Safety Concerns** | - **Endocrine Disruption:** Displays estrogenic activity [1].

- **Reproductive Toxicity:** Shown to disrupt steroidogenic pathways and reduce sperm count in rats [3].
- **Environmental Impact:** Pseudo-persistent pollutant; found in aquatic ecosystems [5]. | - **Chain Length Effect:** Estrogenic activity increases with alkyl chain length. Butylparaben has higher activity than propylparaben [6].
- **Branching Effect:** Isobutylparaben shows higher estrogenic activity than n-butylparaben [6]. | | **Regulatory Status** | - **EU:** Restricted to max 0.14% in cosmetics; banned in leave-on products for children <3 years [1].
- **US:** Permitted as a food additive; cosmetic use under GMP [1]. | - **EU:** Some longer-chain/branched parabens (isopropyl-, isobutyl-) are prohibited [5]. Methylparaben and Ethylparaben are allowed with restrictions [5].

- **US & Canada:** Regulations are generally less restrictive than in the EU [5]. | | **Reported Therapeutic Effects** | Inhibits voltage-gated sodium channels, showing cardioprotective effects against ischemia-reperfusion injury in rat models [2]. | This specific ion channel effect is noted for propylparaben; not a common feature discussed for other parabens in the provided search results. |

Detailed Experimental Data and Protocols

For research and development purposes, here are the methodologies from key studies investigating propylparaben's effects.

Cardioprotective Effect via Sodium Channel Inhibition [2]

This study provides a potential therapeutic angle, which is unusual for a compound primarily known as a preservative.

- **Objective:** To determine if propyl paraben inhibits voltage-gated Na⁺ channels and protects cardiomyocytes from ischemia-reperfusion injury.
- **Test System:** Isolated adult rat cardiomyocytes.
- **Methodology:**
 - **Whole-Cell Patch-Clamp Technique:** Used to measure the amplitude of Na⁺ currents in cardiomyocytes. Cells were held at -80 mV and depolarized to -40 mV.
 - **Drug Application:** Propyl paraben was applied at concentrations of 10, 100, and 500 μM.
 - **Cell Viability Assay:** Cardiomyocytes were subjected to simulated ischemia-reperfusion. Cell injury was assessed by measuring the ratio of lactate dehydrogenase (LDH) release to total LDH.
- **Key Findings:**
 - Propyl paraben inhibited Na⁺ currents in a dose-dependent manner.
 - At 500 μM, it significantly reduced the Na⁺ current peak.
 - It shifted the steady-state inactivation curve of the Na⁺ channel to a more negative potential.
 - A concentration of 100 μM significantly reduced cell death from ischemia-reperfusion injury.

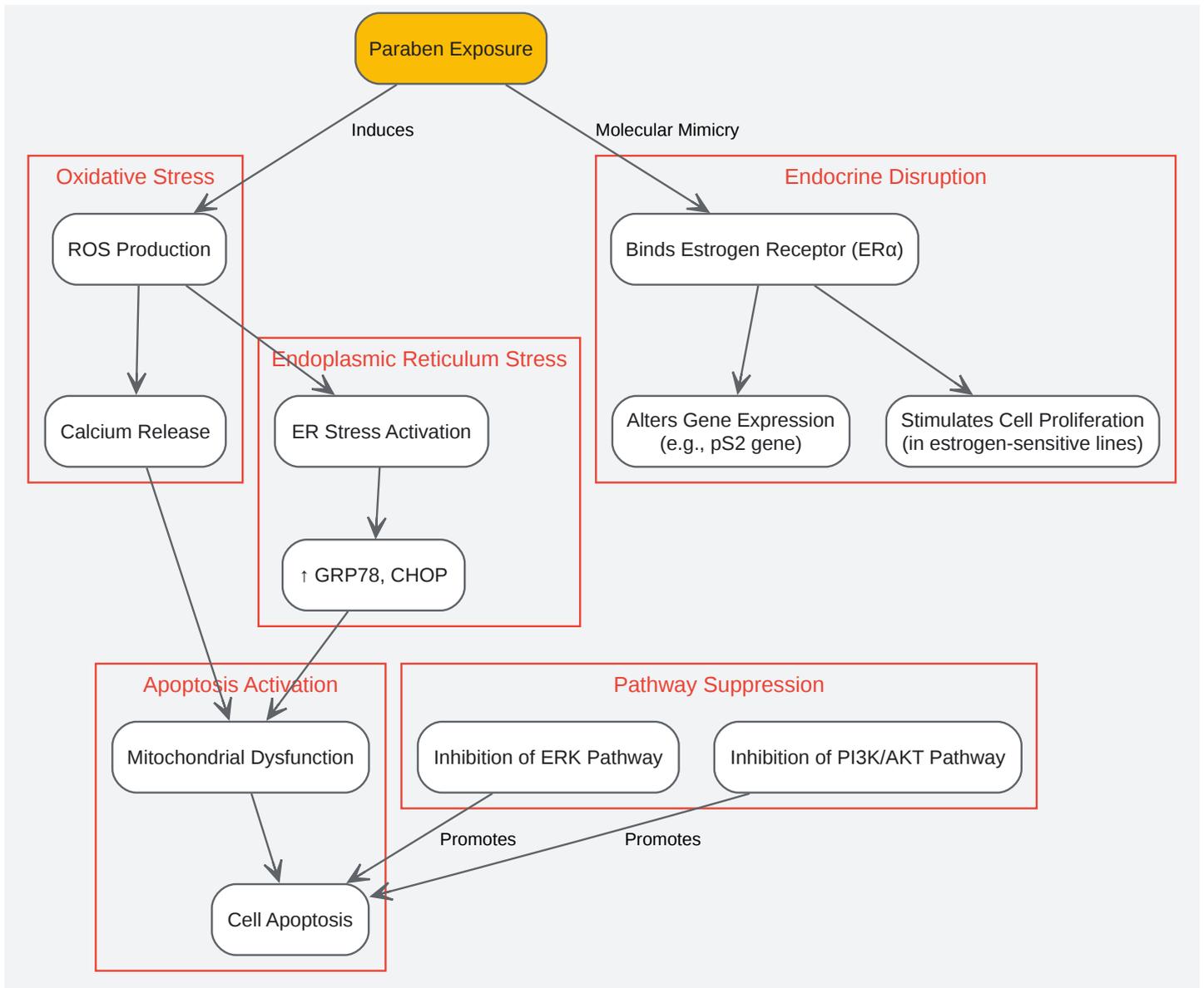
Apoptosis Induction in Trophoblast Cells (Butylparaben Study) [7]

This study on butylparaben illustrates the toxicological mechanisms relevant to longer-chain parabens, which are a point of comparison for propylparaben.

- **Objective:** To investigate the effect of butyl paraben (BP) on human trophoblast cells (HTR8/SVneo cell line).
- **Methodology:**
 - **Cell Proliferation & Apoptosis Assays:** Cell counting kit-8 (CCK-8) and flow cytometry were used.
 - **Measurement of Oxidative Stress:** Intracellular reactive oxygen species (ROS) were measured using a fluorescent probe (DCFH-DA).
 - **Western Blot Analysis:** Used to detect protein expression levels related to endoplasmic reticulum (ER) stress (GRP78, CHOP) and the PI3K/AKT and ERK signaling pathways.
- **Key Findings:**
 - BP inhibited cell proliferation and induced apoptosis.
 - BP promoted ROS production and induced ER stress.
 - It inhibited the activation of the pro-survival PI3K/AKT and ERK pathways.

Signaling Pathways in Paraben Toxicity

The diagram below synthesizes the key cellular pathways involved in paraben toxicity, as indicated by the provided research, with a focus on the effects observed in butylparaben studies which are relevant for longer-chain parabens.



[Click to download full resolution via product page](#)

Research and Development Implications

For scientists developing new drugs or formulations, consider these points:

- **Regulatory Trend:** The regulatory landscape is shifting towards greater restriction of longer-chain parabens like propylparaben and butylparaben, especially in products for vulnerable populations [1]

[8]. This may affect product approval across different regions.

- **Consumer Perception:** Growing consumer avoidance of parabens is driving the market towards paraben-free, clean-label formulations [1]. This is a significant factor for product marketability.
- **Viable Alternatives:** Several manufacturers offer paraben-free preservative blends, such as Symrise's SymGuard CD, Ashland's Optiphen series, and Clariant's Nipaguard SCE [1]. These often require formulation adjustments, particularly optimizing pH for efficacy.
- **Dual Nature of Evidence:** Researchers must weigh the concerning toxicological data (endocrine disruption, reproductive toxicity) against any potential therapeutic findings (e.g., sodium channel blockade), which are currently at the preclinical stage [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Propylparaben in Formulations: Regulatory Status, Challenges, and Clean ... [insights.greyb.com]
2. Propyl paraben inhibits voltage-dependent sodium ... [sciencedirect.com]
3. Propylparaben sodium (propyl parahydroxybenzoate ... [invivochem.com]
4. Comparison of methylparaben, ethylparaben and ... [sciencedirect.com]
5. Ecotoxicological impacts of parabens on flora and fauna [nature.com]
6. Oestrogenic activity of isobutylparaben in vitro and in vivo [pubmed.ncbi.nlm.nih.gov]
7. Butyl paraben promotes apoptosis in human trophoblast ... [pubmed.ncbi.nlm.nih.gov]
8. SCCS Opinion on Butylparaben (CAS No. 94-26-8, EC No ... [health.ec.europa.eu]

To cite this document: Smolecule. [Propylparaben sodium safety profile vs other parabens].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b742810#propylparaben-sodium-safety-profile-vs-other-parabens>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com